

# N-Nitrosodimethylamine (NDMA): A Technical Guide to Industrial Sources and Formation Pathways

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## Compound of Interest

Compound Name: *N*-nitrosodimethylamine

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## Abstract

**N-Nitrosodimethylamine** (NDMA) is a semi-volatile organic chemical classified as a probable human carcinogen. Its presence in the environment, food, and pharmaceutical products has garnered significant attention from regulatory bodies and the scientific community. This technical guide provides an in-depth overview of the primary industrial sources of NDMA and the complex chemical pathways through which it is formed. It is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals engaged in the identification, mitigation, and control of this critical impurity. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes complex formation pathways to facilitate a deeper understanding of NDMA contamination.

## Industrial Sources of N-Nitrosodimethylamine (NDMA)

NDMA is not produced commercially in the United States, except for research purposes. Its presence in the environment and finished products is primarily the result of unintentional formation during various industrial processes.<sup>[1]</sup> Potential industrial sources are widespread and can be broadly categorized as follows:

- **Manufacturing Industries:** Several manufacturing sectors have been identified as potential sources of NDMA, often due to the use of precursor chemicals such as dimethylamine (DMA) and other alkylamines. These industries include:
  - Tanneries[1]
  - Rubber and tire manufacturing[2][3]
  - Pesticide manufacturing[1]
  - Dye manufacturing[1]
  - Soap, detergent, and surfactant industries[4]
  - Foundries[1]
  - Fish processing facilities[1]
  - Alkylamine manufacturing and use sites[1]
- **Water and Wastewater Treatment:** The disinfection of drinking water and wastewater is a significant source of NDMA formation.[5][6]
  - **Chloramination:** The use of chloramines for disinfection is a primary pathway for NDMA formation in water treatment plants.[5][7] Monochloramine reacts with organic nitrogen precursors, such as DMA, to form NDMA.[7]
  - **Ozonation:** While less common, the ozonation of wastewater or highly contaminated surface water can also lead to the formation of significant levels of NDMA.[6]
  - **Polymers:** The use of certain amine-based polymers as coagulants in water treatment can also contribute to NDMA formation.[8]
- **Pharmaceutical Industry:** The presence of NDMA in various drug products has led to widespread recalls and heightened regulatory scrutiny.[9][10] NDMA can form at various stages, including drug synthesis, manufacturing, and storage.[11]

- **API Synthesis and Degradation:** The chemical structure of certain active pharmaceutical ingredients (APIs), such as ranitidine, contains moieties that can degrade to form DMA, a direct precursor to NDMA.<sup>[9]</sup> The manufacturing process for some APIs may also involve the use of solvents, such as N,N-dimethylformamide (DMF), which can contain DMA as an impurity.<sup>[12]</sup>
- **Excipient Contamination:** Nitrite impurities are often present in common pharmaceutical excipients and can react with secondary or tertiary amines in the API or other excipients to form nitrosamines.<sup>[11]</sup>
- **Cross-Contamination:** Inadequate cleaning of manufacturing equipment can lead to cross-contamination with nitrosamines or their precursors.<sup>[13]</sup>
- **Rocket Fuel:** The use of unsymmetrical dimethylhydrazine (UDMH) as a liquid rocket fuel has resulted in significant NDMA contamination in groundwater at and near aerospace facilities.<sup>[14]</sup>

## Quantitative Data on NDMA Formation

The following tables summarize quantitative data on NDMA levels from various industrial and pharmaceutical sources.

Table 1: NDMA Concentrations in Industrial Settings

Industrial Sector	Sample Type	NDMA Concentration	Reference
Rubber Industry	Air (Curing/Post-treating)	-3% to -19% per year reduction over two decades	<a href="#">[3]</a>
Rubber Industry	Air (Maintenance/Engineer ring)	+13% per year increase over two decades	<a href="#">[3]</a>
Rubber Industry	Air (General)	0.10 to 0.98 µg/m <sup>3</sup>	<a href="#">[15]</a>
Industrial Area (Austria)	Ambient Air	0.01 to 0.04 µg/m <sup>3</sup>	<a href="#">[16]</a>
Chemical Production Facility	Air (Perimeter)	Up to 0.230 µg/m <sup>3</sup>	<a href="#">[4]</a>
Chemical Production Facility	Air (Nearby)	Up to 0.079 µg/m <sup>3</sup>	<a href="#">[4]</a>
Wastewater Treatment Plant	Effluent (Secondary)	3.6 ng/L (with 0.05 mM monochloramine)	<a href="#">[7]</a>
Wastewater Treatment Plant	Effluent (Secondary)	111 ng/L (with 0.5 mM monochloramine)	<a href="#">[7]</a>
Drinking Water (Chloramination)	Finished Water	Max: 0.630 µg/L	<a href="#">[4]</a>
Drinking Water (Chlorination)	Finished Water	Max: 0.0846 µg/L	<a href="#">[4]</a>

Table 2: NDMA Levels in Pharmaceutical Products

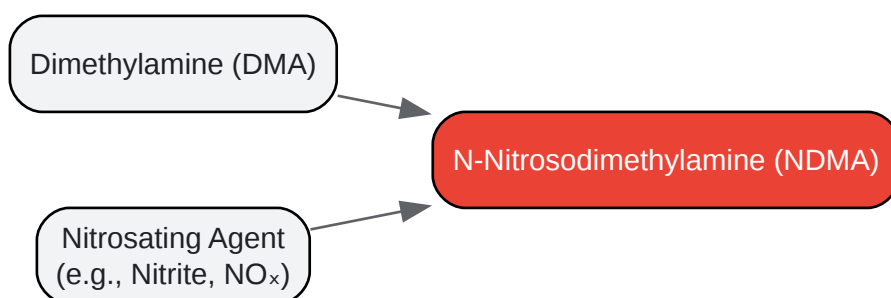
Drug Product	Dosage Form	NDMA Level	Reference
Valsartan	API and Finished Product	Should be < 0.3 ppm	[13]
Metformin	Slow Release	Concentrations exceeding 96 ng/day led to recalls	[9]
Ranitidine	Various	Concentrations exceeding 96 ng/day led to recalls	[9]
Various Sartans	API and Finished Product	Quantifiable by LC-MS/MS	

## Formation Pathways of NDMA

The formation of NDMA is a complex process involving the reaction of a secondary or tertiary amine with a nitrosating agent. The specific pathways can vary depending on the environmental matrix and the precursors present.

### General Formation Pathway: Nitrosation of Dimethylamine (DMA)

The most fundamental pathway for NDMA formation is the reaction of dimethylamine (DMA) with a nitrosating agent, such as nitrite ( $\text{NO}_2^-$ ), under acidic conditions. The nitrous acid formed in situ is the key reactant.

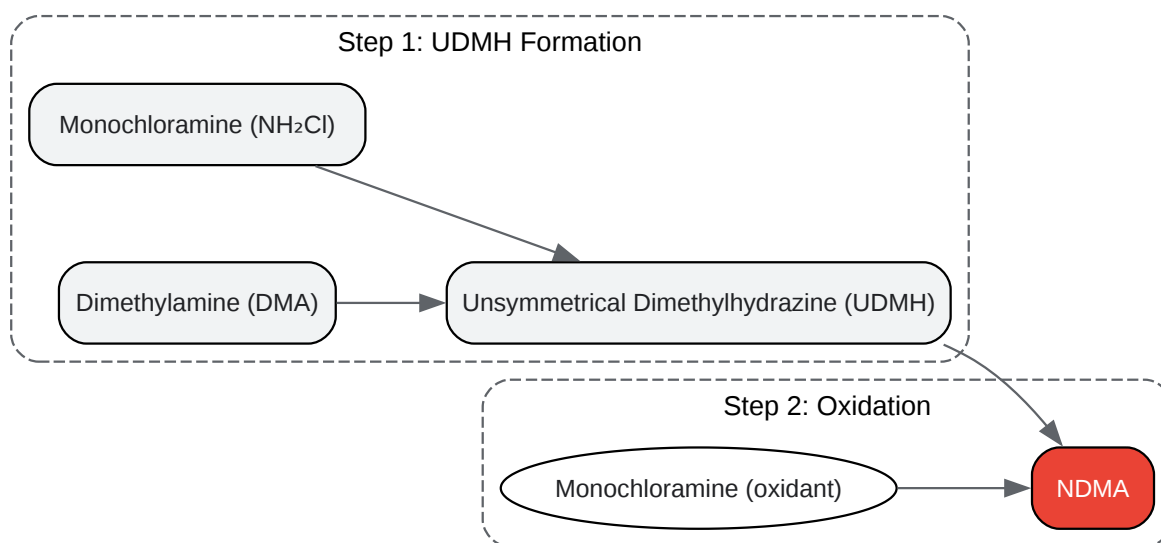


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Caption: General nitrosation of dimethylamine to form NDMA.

## Formation Pathways in Water Treatment

During water disinfection with chloramines, NDMA is primarily formed through the reaction of monochloramine with DMA. This pathway involves the formation of an unsymmetrical dimethylhydrazine (UDMH) intermediate, which is subsequently oxidized to NDMA.[7]



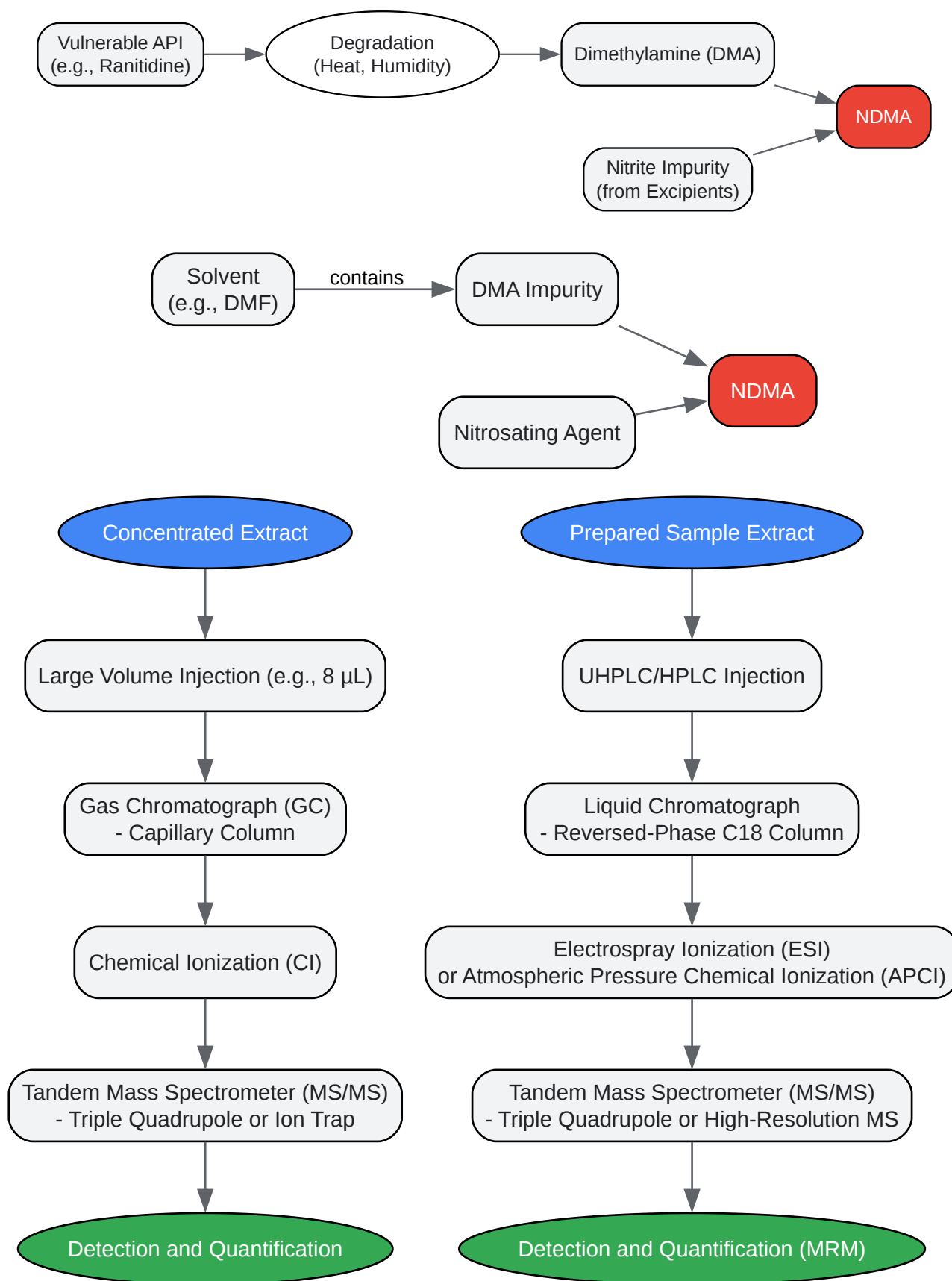
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Caption: NDMA formation via the UDMH pathway during chloramination.

## Formation Pathways in Pharmaceutical Products

In pharmaceutical products, NDMA can form from the degradation of the active pharmaceutical ingredient (API) or from impurities present in the API, excipients, or solvents.

Certain APIs, such as ranitidine, can degrade to form DMA. This DMA can then react with nitrite impurities, often found in excipients, to form NDMA, particularly under conditions of heat and humidity.



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